

Personal protective equipment for handling 1-(4-Nitrophenyl)ethanol

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Compound of Interest

Compound Name: 1-(4-Nitrophenyl)ethanol

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Essential Safety and Handling Guide for 1-(4-Nitrophenyl)ethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-(4-Nitrophenyl)ethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

1-(4-Nitrophenyl)ethanol is classified as an irritant and can be harmful if swallowed, inhaled, or comes into contact with skin.^{[1][2][3][4]} It is crucial to use appropriate personal protective equipment to prevent exposure.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specification
Eye/Face	Safety glasses with side shields or goggles. A face shield may be necessary in situations with a higher risk of splashing.[5][6][7]	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
Hand	Chemical-resistant gloves (e.g., nitrile rubber).[5][7]	Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[7]
Body	Protective clothing, such as a lab coat or chemical-resistant suit, to prevent skin exposure. [5][6] Protective boots may be required depending on the scale of handling.[5]	--
Respiratory	A vapor respirator is recommended, especially when handling the substance outside of a well-ventilated area.[5] Use should be in accordance with local and national regulations.[5]	In case of dust or aerosol generation, a particulate filter respirator is advised.[4]

Safe Handling and Storage

Proper handling and storage are critical to maintaining a safe laboratory environment.

Operational Plan:

- Ventilation: Always handle **1-(4-Nitrophenyl)ethanol** in a well-ventilated area.[3][8] The use of a local exhaust ventilation system or a chemical fume hood is strongly recommended to minimize vapor inhalation.[5]

- Hygiene: Avoid contact with skin, eyes, and clothing.[5][6][8] Do not eat, drink, or smoke in areas where the chemical is handled.[3] Wash hands and face thoroughly after handling.[5][8]
- Spill Management: In case of a spill, evacuate unnecessary personnel. Wear appropriate PPE and contain the spill using an inert absorbent material (e.g., sand, earth).[5] Collect the absorbed material into a suitable container for disposal.[7]

Storage Plan:

- Conditions: Store in a cool, dark, and dry place.[5][6] The container should be kept tightly closed to prevent contamination and leakage.[5][8]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[5][6]

First Aid Measures

Immediate first aid is crucial in the event of exposure.

Table 2: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing.[5][6][8] Seek medical attention if you feel unwell.[5]
Skin Contact	Immediately remove all contaminated clothing. [5][8] Rinse the affected skin with plenty of water or shower.[5] If skin irritation occurs, seek medical advice.[5][8]
Eye Contact	Rinse cautiously with water for several minutes. [5][8] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[5][8] If eye irritation persists, get medical attention.[5][8]
Ingestion	Rinse the mouth with water.[5][9] Do NOT induce vomiting. Seek medical attention if you feel unwell.[5][6]

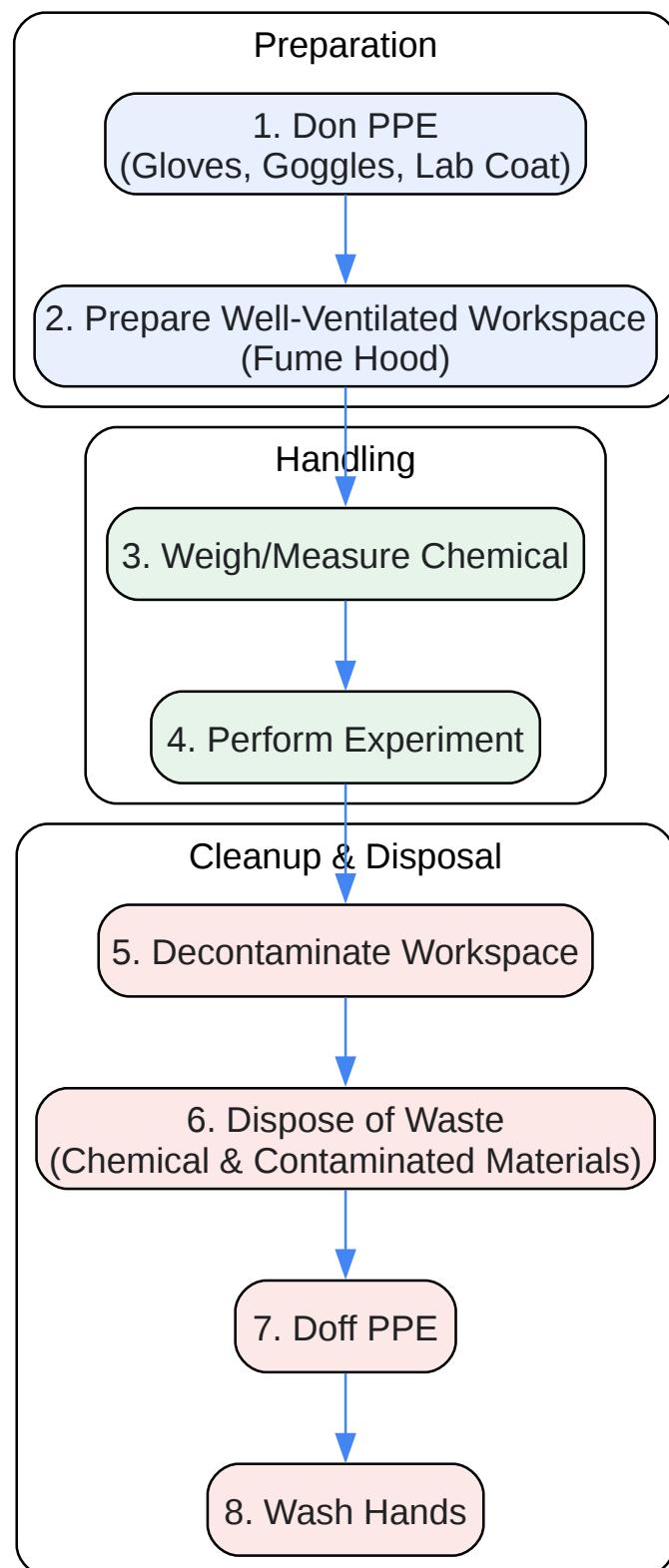
Disposal Plan

Proper disposal of **1-(4-Nitrophenyl)ethanol** and its containers is essential to prevent environmental contamination.

- Waste Chemical: Unused or waste **1-(4-Nitrophenyl)ethanol** should be disposed of by a licensed professional waste disposal company.[7] Do not allow the product to enter drains or waterways.[7][8]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[7]

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for safely handling **1-(4-Nitrophenyl)ethanol** in a laboratory setting.

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Caption: Workflow for Handling **1-(4-Nitrophenyl)ethanol**.

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References

- 1. (1S)-1-(4-nitrophenyl)ethan-1-ol | C8H9NO3 | CID 9815318 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 1-(4-Nitrophenyl)ethan-1-ol | C8H9NO3 | CID 592376 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. chemos.de [chemos.de]
- 5. tcichemicals.com [tcichemicals.com]
- 6. fishersci.com [fishersci.com]
- 7. angenechemical.com [angenechemical.com]
- 8. aksci.com [aksci.com]
- 9. schc.org [schc.org]
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